

2-Fluorophenyl methyl sulfone safety and handling

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Compound of Interest

Compound Name: *2-Fluorophenyl methyl sulfone*

Cat. No.: *B105192*

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An In-depth Technical Guide to the Safe Handling of **2-Fluorophenyl Methyl Sulfone**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling protocols for **2-Fluorophenyl methyl sulfone** (CAS No. 654-47-7). It is intended for laboratory personnel and professionals in drug development who work with this compound. The information herein is synthesized from authoritative safety data sheets and chemical handling resources to ensure a high standard of scientific integrity and practical applicability.

Chemical and Physical Identity

2-Fluorophenyl methyl sulfone, with the empirical formula $C_7H_7FO_2S$, is a solid organic compound. Understanding its physical properties is foundational to its safe handling.

Property	Value	Source
CAS Number	654-47-7	[1]
Molecular Weight	174.19 g/mol	[1]
Appearance	Solid	
Melting Point	48-52 °C	[2]
Flash Point	> 110 °C (> 230 °F)	
Synonyms	1-Fluoro-2-(methylsulfonyl)benzene	

Hazard Identification and GHS Classification

2-Fluorophenyl methyl sulfone is classified as a hazardous substance under the Globally Harmonized System (GHS).[\[3\]](#) The primary hazards are associated with ingestion, skin and eye contact, and respiratory irritation.

GHS Pictograms:

- Corrosion (GHS05)
- Exclamation Mark (GHS07)

Signal Word:Danger[\[3\]](#)

Hazard Statements:

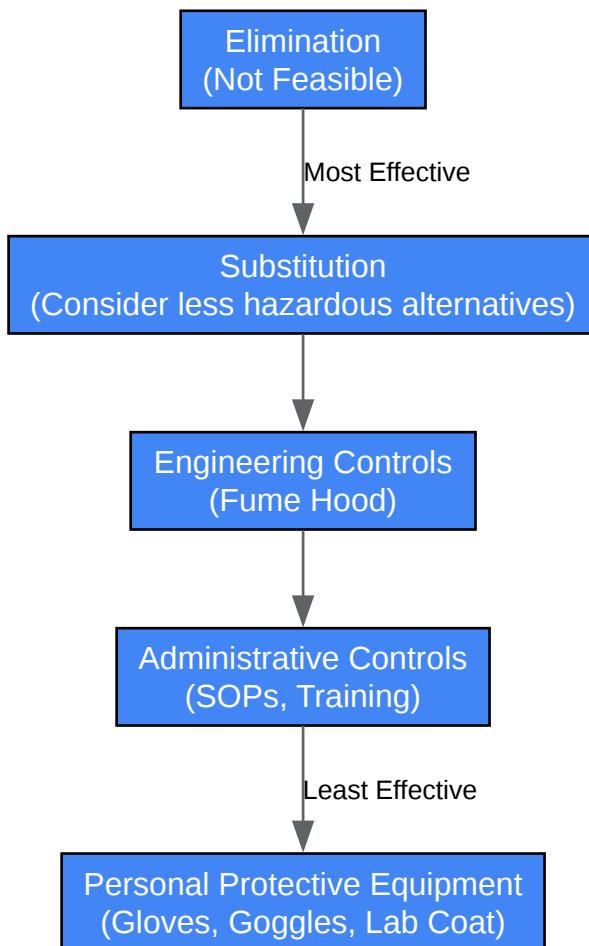
- H302: Harmful if swallowed.[\[3\]](#)
- H315: Causes skin irritation.[\[3\]](#)
- H318: Causes serious eye damage.[\[3\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)

Precautionary Statements: A detailed list of precautionary statements can be found in the safety data sheet for this compound.[3]

Risk Assessment and Hierarchy of Controls

A thorough risk assessment should be conducted before handling **2-Fluorophenyl methyl sulfone**. The hierarchy of controls should be applied to minimize exposure.

Hierarchy of Controls for 2-Fluorophenyl Methyl Sulfone



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Caption: Hierarchy of controls for managing risks associated with **2-Fluorophenyl methyl sulfone**.

Safe Handling and Storage

Handling

- Ventilation: All handling of **2-Fluorophenyl methyl sulfone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4]
- Personal Contact: Avoid all personal contact, including inhalation of dust.[5] Do not eat, drink, or smoke when using this product.[3][6]
- Dust Formation: Avoid generating dust. Use dry clean-up procedures and avoid sweeping.[5]
- Hygiene: Wash hands thoroughly after handling.[3][6]

Storage

- Conditions: Store in a well-ventilated place. Keep the container tightly closed.[3] The storage class is 11 for combustible solids.
- Incompatibilities: Avoid contact with strong oxidizing agents.[5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Fluorophenyl methyl sulfone**.

PPE Category	Recommendation	Source
Eye/Face Protection	Safety goggles or chemical safety glasses as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[7]
Skin Protection	Chemical-resistant gloves and a lab coat.	[4]
Respiratory Protection	A dust mask (type N95 or equivalent) should be used if dust is generated.	

Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[3][8]
- In Case of Skin Contact: Immediately wash with plenty of water.[3][8] Remove contaminated clothing and wash it before reuse.[3]
- In Case of Eye Contact: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get medical help.[3]
- If Swallowed: Rinse mouth. Get medical help.[3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or foam.[9]
- Hazardous Combustion Products: During a fire, this material may produce carbon monoxide, carbon dioxide, and sulfur oxides.
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE.
- Environmental Precautions: Prevent the material from entering drains or water courses.[10]
- Cleanup Methods: Sweep up the material and place it in a suitable, labeled container for disposal.[5]

Disposal Considerations

Waste containing **2-Fluorophenyl methyl sulfone** should be treated as hazardous chemical waste.[4] Do not dispose of it down the drain.[4] All waste must be handled in accordance with local, state, and federal regulations.[5] It is recommended to use a licensed hazardous waste disposal service.[4]

Toxicological Information

The toxicological properties of **2-Fluorophenyl methyl sulfone** have not been fully investigated. It is classified as acutely toxic if swallowed (Category 4). It is also known to cause skin irritation, serious eye damage, and respiratory irritation.^[3] The target organ for single exposure toxicity is the respiratory system.

References

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